

AM6545 solubility issues and recommended solvents

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AM6545
CAS No.: 1245626-05-4
Cat. No.: B570646

[Get Quote](#)

AM6545 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **AM6545** and troubleshooting common issues encountered during its use in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **AM6545**?

AM6545 is a high-affinity and selective peripheral CB1 receptor antagonist with a K_i value of approximately 1.7 to 3.3 nM.^{[1][2][3]} It exhibits over 100-fold selectivity for CB1 over CB2 receptors.^{[1][3]} As a neutral antagonist, it does not alter basal cAMP levels in transfected cells.^{[4][5]} Due to its limited brain penetration, it is investigated for its potential to treat obesity and related metabolic disorders without the centrally-mediated side effects associated with earlier CB1 antagonists.^{[4][6]}

Q2: What are the primary recommended solvents for dissolving **AM6545**?

Dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) are the primary recommended solvents for preparing stock solutions of **AM6545**.^{[6][7]}

Q3: What should I do if I observe precipitation when preparing my **AM6545** solution?

If precipitation or phase separation occurs during the preparation of an **AM6545** solution, gentle heating and/or sonication can be used to aid dissolution.^[2] It is also crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbed) DMSO can significantly impact the solubility of the compound.^[2]

Q4: How should I store **AM6545** stock solutions?

For long-term storage, it is recommended to store stock solutions at -80°C for up to 6 months. For shorter periods, storage at -20°C for up to 1 month is acceptable.^[2]

Troubleshooting Guide

Issue: Difficulty Dissolving **AM6545** in Aqueous Buffers

Cause: **AM6545** has poor solubility in aqueous solutions. Direct dissolution in buffers like PBS is often challenging.

Solution:

- Prepare a concentrated stock solution in an organic solvent first. DMSO or DMF are the recommended primary solvents.^{[6][7]}
- For aqueous-based assays, a serial dilution approach is necessary. The final concentration of the organic solvent in the aqueous medium should be kept to a minimum, typically below 1%, as higher concentrations can affect cellular assays.^{[8][9]}
- A co-solvent system can be employed for in vivo studies. A common formulation involves a multi-solvent system such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[2] Another option is 10% DMSO in 90% corn oil.^[2]

Issue: Compound Crashes Out of Solution Upon Dilution

Cause: This is a common issue when diluting a concentrated stock in an organic solvent into an aqueous buffer where the compound has lower solubility.

Solution:

- Lower the final concentration. The desired final concentration in the aqueous buffer may be above the solubility limit of **AM6545** in that medium.
- Increase the percentage of co-solvent in the final solution, if the experimental system permits. However, be mindful of potential solvent toxicity in cell-based assays.[8][9]
- Use a surfactant. Formulations for in vivo use often include Tween-80 to improve solubility and stability in aqueous environments.[2]

Quantitative Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	≥ 100 mg/mL	179.71 mM	[2]
DMSO	11.13 mg/mL	20 mM	[1][3]
DMSO	≤ 10 mg/mL	-	[7]
DMF	10 mg/mL	-	[6]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	-	[6]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	4.49 mM	[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	4.49 mM	[2]

Note: The molecular weight of **AM6545** is 556.46 g/mol .[1][3] Solubility values may vary between batches due to factors such as hydration.

Experimental Protocols

Preparation of a 20 mM DMSO Stock Solution

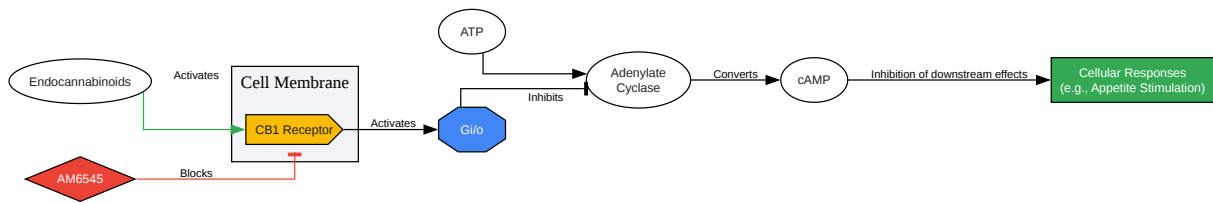
- Weigh the required amount of **AM6545** crystalline solid.
- Calculate the volume of DMSO needed to achieve a 20 mM concentration. For example, for 1 mg of **AM6545** (MW: 556.46), you would add 89.9 μ L of DMSO.
- Add the calculated volume of fresh, anhydrous DMSO to the solid **AM6545**.
- Vortex or sonicate the solution until the solid is completely dissolved. Gentle warming may be applied if necessary.

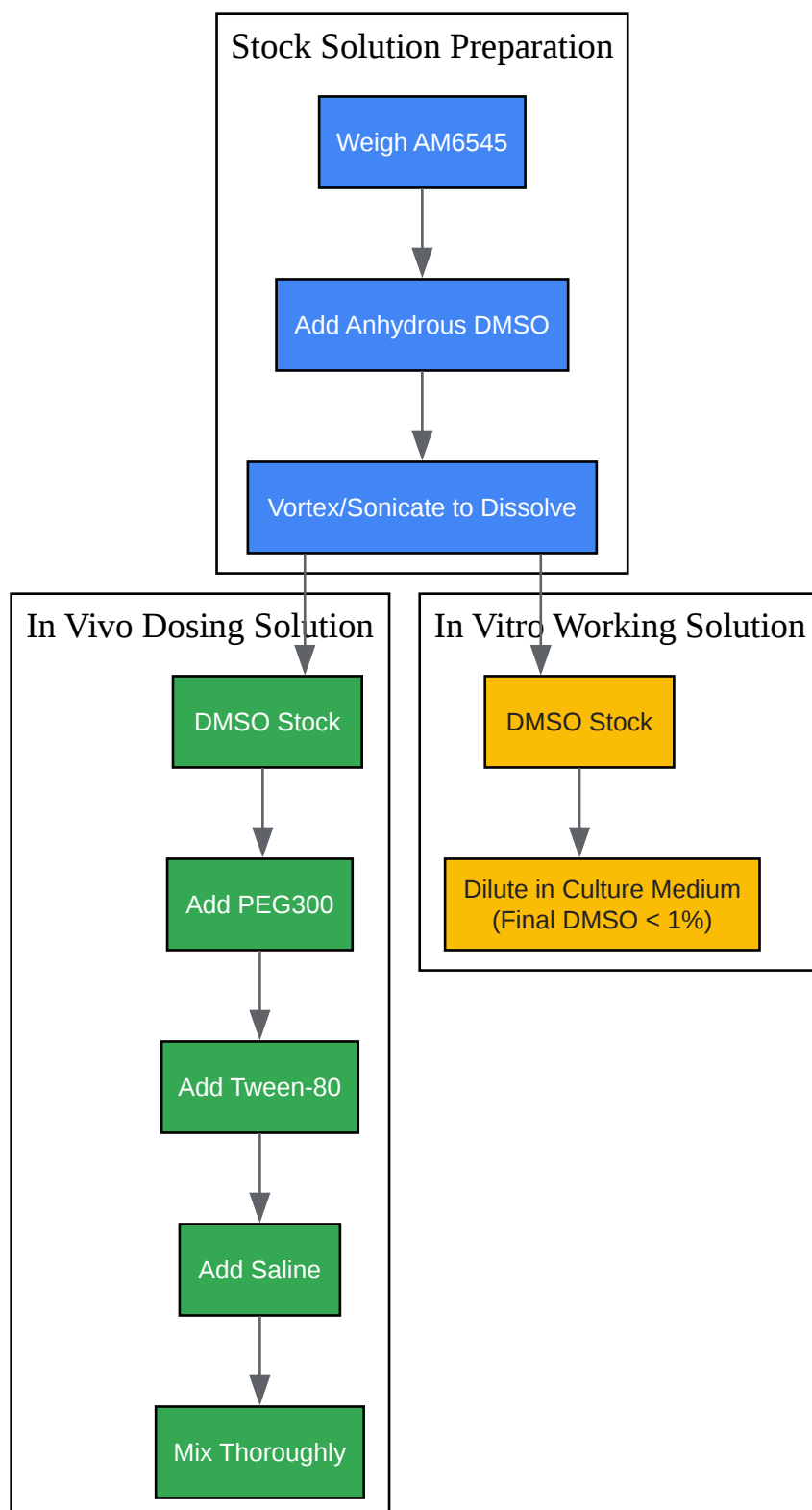
Preparation of a Dosing Solution for In Vivo Studies (Co-solvent System)

This protocol is adapted from a formulation with a reported solubility of ≥ 2.5 mg/mL.^[2]

- Prepare a concentrated stock solution of **AM6545** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, begin with 100 μ L of the 25 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 to the DMSO stock and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Finally, add 450 μ L of saline to bring the total volume to 1 mL and mix well.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. rndsystems.com \[rndsystems.com\]](https://www.rndsystems.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. AM 6545 | CB1 Receptors | Tocris Bioscience \[toocris.com\]](https://www.tocris.com)
- [4. A novel peripherally restricted cannabinoid receptor antagonist, AM6545, reduces food intake and body weight, but does not cause malaise, in rodents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. THE NOVEL CANNABINOID CB1 ANTAGONIST AM6545 SUPPRESSES FOOD INTAKE AND FOOD-REINFORCED BEHAVIOR - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [7. apexbt.com \[apexbt.com\]](https://www.apexbt.com)
- [8. researchprofiles.ku.dk \[researchprofiles.ku.dk\]](https://www.researchprofiles.ku.dk)
- [9. Considerations regarding use of solvents in in vitro cell based assays - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [AM6545 solubility issues and recommended solvents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b570646/docs#am6545-solubility-issues-and-recommended-solvents\]](https://www.benchchem.com/product/b570646/docs#am6545-solubility-issues-and-recommended-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)